

Serazapine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: **Serazapine**

Cat. No.: **B037918**

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Abstract

This document provides a detailed technical overview of **Serazapine**, a chemical entity with limited publicly available data. Due to the scarcity of specific experimental information on **Serazapine**, this guide also incorporates relevant data from the structurally and pharmacologically related compound, Mirtazapine, to provide a broader context for potential research and development. This guide includes a summary of known chemical identifiers for **Serazapine**, and outlines potential mechanisms of action and experimental protocols based on the well-characterized pharmacology of Mirtazapine.

Chemical Identity of Serazapine

Serazapine is a racemic compound with the molecular formula $C_{22}H_{23}N_3O_2$.^[1] While a definitive, standardized IUPAC name is not widely cited, it is commonly referred to as (\pm) -METHYL 1,3,4,16B-TETRAHYDRO-2-METHYL-2H,10H-INDOLO(2,1-C)PYRAZINO(1,2-A)(1,4)BENZODIAZEPINE-16-CARBOXYLATE.^[1]

Table 1: Chemical Identifiers for Serazapine

Identifier Type	Identifier
Molecular Formula	C ₂₂ H ₂₃ N ₃ O ₂ [1]
Molecular Weight	361.44 g/mol [1]
Common Name	(±)-METHYL 1,3,4,16B-TETRAHYDRO-2-METHYL-2H,10H-INDOLO(2,1-C)PYRAZINO(1,2-A)(1,4)BENZODIAZEPINE-16-CARBOXYLATE [1]
SMILES	CN1CCN2c3cccc3Cn4c5cccc5c(c4C2C1)C(=O)OC
InChI	InChI=1S/C22H23N3O2/c1-23-11-12-24-17-9-5-3-7-15(17)13-25-18-10-6-4-8-16(18)20(22(26)27-2)21(25)19(24)14-23/h3-10,19H,11-14H2,1-2H3
InChIKey	WPGUWABWNUSPMW-UHFFFAOYSA-N
UNII	8A8FOB4J3U

Potential Pharmacological Profile and Signaling Pathways (Inferred from Mirtazapine)

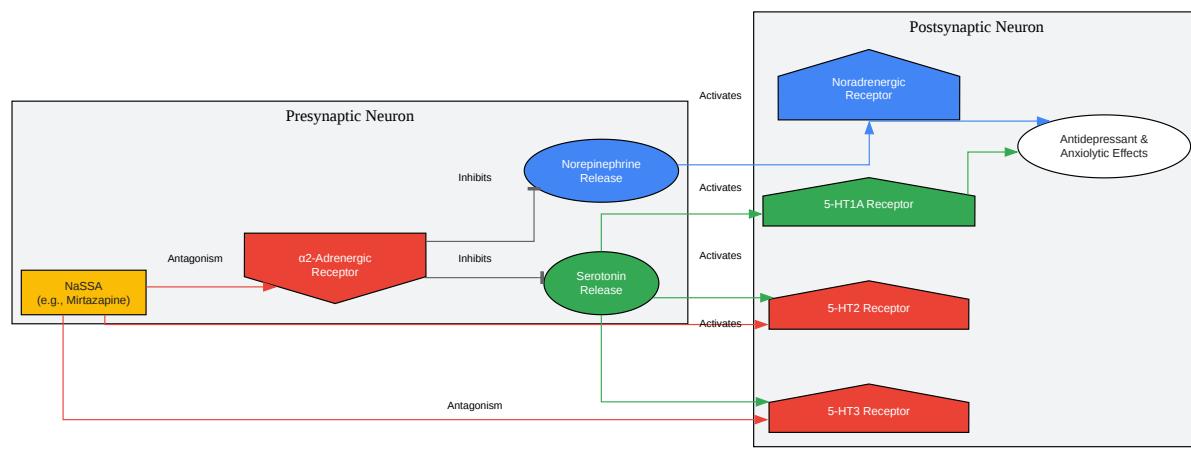
Due to the lack of specific pharmacological data for **Serazapine**, the mechanism of action of the closely related tetracyclic antidepressant, Mirtazapine, is presented as a potential framework for understanding **Serazapine**'s biological activity. Mirtazapine is known to act as a noradrenergic and specific serotonergic antidepressant (NaSSA).

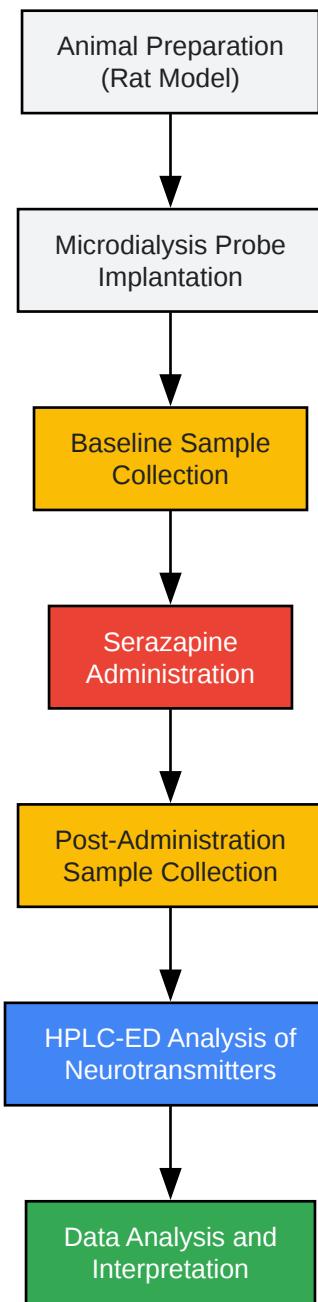
The primary mechanism of Mirtazapine involves the antagonism of central presynaptic α₂-adrenergic autoreceptors and heteroreceptors. This action blocks the negative feedback loop for norepinephrine (noradrenaline) and serotonin (5-HT) release, leading to increased neurotransmission of both.

Mirtazapine also exhibits potent antagonist activity at serotonin 5-HT₂ and 5-HT₃ receptors. By blocking these receptors, it is thought to preferentially stimulate 5-HT_{1a} receptors, which is

associated with its antidepressant and anxiolytic effects. Furthermore, Mirtazapine is a potent antagonist of histamine H₁ receptors, which accounts for its sedative effects.

Diagram 1: Postulated Signaling Pathway of a NaSSA like Mirtazapine





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References

- 1. GSRS [precision.fda.gov]
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